

Replicating Published Findings with RTI-13951-33 Hydrochloride: A Comparative Guide

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Compound of Interest

Compound Name: RTI-13951-33 hydrochloride

Cat. No.: B15603255

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **RTI-13951-33 hydrochloride** with alternative compounds, supported by experimental data from published literature. The information is intended to assist researchers in replicating and expanding upon findings related to the GPR88 agonist RTI-13951-33.

Abstract

RTI-13951-33 is a potent and selective agonist for the orphan G protein-coupled receptor GPR88, which is highly expressed in the striatum.^[1] Research has demonstrated its efficacy in reducing alcohol consumption and seeking behaviors in preclinical models, highlighting GPR88 as a promising therapeutic target for alcohol use disorder (AUD).^{[2][3][4]} This compound has been instrumental as a research tool for in vivo validation of GPR88's role in neuropsychiatric disorders.^{[2][5]} However, limitations in its pharmacokinetic profile, specifically its metabolic stability and brain permeability, have led to the development of second-generation compounds like RTI-122.^{[5][6]} This guide will compare the pharmacological and pharmacokinetic properties of RTI-13951-33 with its predecessor, 2-PCCA, and its successor, RTI-122, providing detailed experimental protocols and pathway diagrams to facilitate future research.

Comparative Data

The following tables summarize the quantitative data for RTI-13951-33 and its key alternatives, 2-PCCA and RTI-122, based on published findings.

Table 1: In Vitro Pharmacological Properties

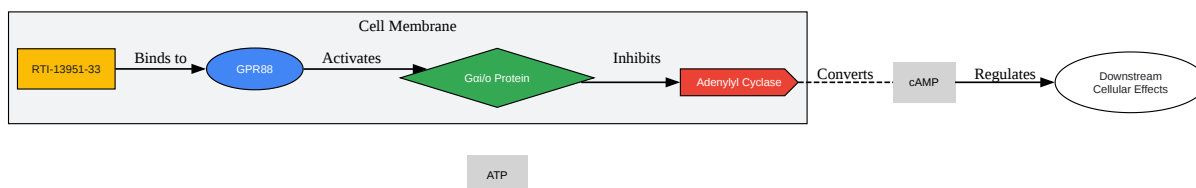
Compound	Target	Assay Type	EC50 (nM)	Ki (nM)	Reference
RTI-13951-33	GPR88	cAMP Functional Assay	25 - 45	224	[1] [7]
GPR88	[35S]GTPyS Binding	535	-	[7]	
2-PCCA	GPR88	cAMP Functional Assay	74	277	[7]
(S,S)-isomer of 2-PCCA	GPR88	cAMP Functional Assay	1738	487	[7]
RTI-122 (30a)	GPR88	cAMP Functional Assay	11	-	[5]

Table 2: In Vivo Pharmacokinetic Properties in Mice

Compound	Administration	Half-life (h)	Clearance (mL min ⁻¹ kg ⁻¹)	Brain/Plasma Ratio	Reference
RTI-13951-33	i.p. (10 mg/kg)	0.7	352	0.4 (at 30 min)	[5]
RTI-122 (30a)	Not specified	5.8	-	>1	[5]

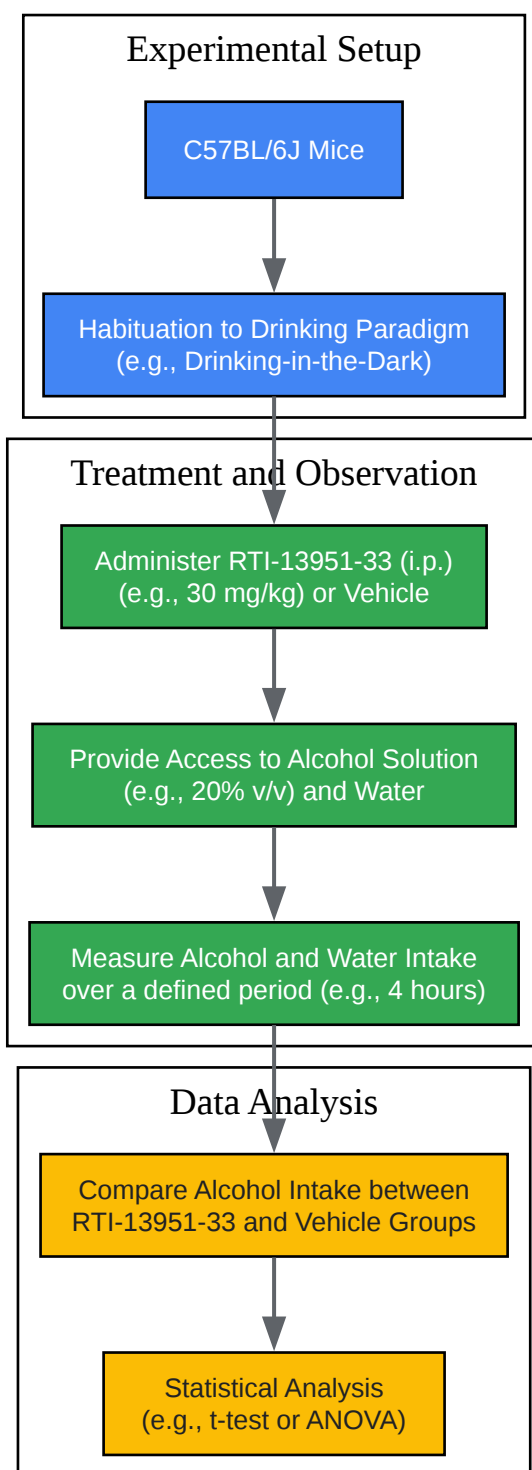
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the GPR88 signaling pathway and a typical experimental workflow for evaluating the effect of RTI-13951-33 on alcohol consumption.



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GPR88 Signaling Pathway



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References

- 1. Discovery of a potent, selective, and brain-penetrant small molecule that activates the orphan receptor GPR88 and reduces alcohol intake | RTI [rti.org]
- 2. The GPR88 agonist RTI-13951-33 reduces alcohol drinking and seeking in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. The GPR88 agonist RTI-13951-33 reduces alcohol drinking and seeking in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Improvement of the Metabolic Stability of GPR88 Agonist RTI-13951–33: Design, Synthesis, and Biological Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis and pharmacological validation of a novel radioligand for the orphan GPR88 receptor - PMC [pmc.ncbi.nlm.nih.gov]
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